

Technical Support Center: GLP-1(28-36)amide Animal Studies

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Compound of Interest

Compound Name: GLP-1(28-36)amide

Cat. No.: B2656019

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **GLP-1(28-36)amide** in animal studies.

Troubleshooting Guides

Problem 1: Inconsistent or unexpected experimental results.

Potential Cause	Troubleshooting Step
Peptide Instability	Ensure proper storage of lyophilized peptide at 0-5°C for up to 6 months.[1] Once reconstituted, use immediately or aliquot and store at -20°C for up to 3 months to avoid freeze-thaw cycles.[1] Prepare fresh working solutions for each experiment.[2]
Improper Vehicle/Solvent	GLP-1(28-36)amide is soluble in water.[1] For in vivo injections, a common vehicle is sterile saline or phosphate-buffered saline (PBS).[3] A recommended vehicle for achieving higher concentration is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. Always ensure the peptide is fully dissolved and the solution is clear before administration.
Incorrect Dosing	Dosing can vary based on the animal model and research question. A commonly reported effective dose for intraperitoneal injection in mice is 18-18.5 nmol/kg body weight daily. For continuous infusion via mini-osmotic pumps, a rate of 18.5 nmol/kg/day has been used. Carefully calculate the required dose based on the animal's weight.
Animal Model Variability	The metabolic state of the animals (e.g., diet-induced obesity, streptozotocin-induced diabetes) can significantly impact the effects of GLP-1(28-36)amide. Ensure your animal model is appropriate for your research question and that control and experimental groups are properly matched.

Problem 2: Difficulty with peptide solubilization.

Potential Cause	Troubleshooting Step
Peptide Aggregation	While GLP-1(28-36)amide is generally water-soluble, high concentrations may be prone to aggregation. To avoid this, reconstitute the lyophilized powder just before use. If using a vehicle other than water or saline, add co-solvents sequentially and ensure each is fully mixed before adding the next.
Incorrect pH of Solvent	The pH of the solvent can affect peptide solubility. Ensure the water or buffer used for reconstitution is at a neutral pH.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing **GLP-1(28-36)amide** for in vivo administration?

A1: For intraperitoneal injections, **GLP-1(28-36)amide** can be dissolved in sterile phosphate-buffered saline (PBS). For a more concentrated solution, a vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can be used. It is crucial to prepare a clear stock solution first and then add co-solvents sequentially. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.

Q2: What are the common delivery methods for **GLP-1(28-36)amide** in animal studies?

A2: The two primary methods reported are:

- Intraperitoneal (IP) Injection: This is a common method for daily administration.
- Continuous Infusion via Mini-osmotic Pump: This method provides a steady delivery of the peptide over a longer period (e.g., several weeks) and is useful for studying chronic effects.

Q3: What is the typical dosage of **GLP-1(28-36)amide** used in mice?

A3:

- IP Injection: A frequently used dose is 18-18.5 nmol/kg of body weight, administered once daily.
- Continuous Infusion: A common infusion rate is 18.5 nmol/kg per day.

Q4: How should I store **GLP-1(28-36)amide**?

A4:

- Lyophilized Powder: Store at 0-5°C for up to 6 months.
- Reconstituted Solution: For best results, use immediately. Alternatively, aliquot the solution and store it at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles. A stock solution can be stored at -80°C for up to 6 months.

Q5: What is the known mechanism of action for **GLP-1(28-36)amide**?

A5: **GLP-1(28-36)amide** acts independently of the GLP-1 receptor (GLP-1R). It is a cell-permeable peptide that targets mitochondria, where it can inhibit the mitochondrial permeability transition pore and act as an antioxidant. Its effects are associated with the activation of the cAMP/PKA signaling pathway, leading to the phosphorylation of targets like CREB and β -catenin.

Quantitative Data Summary

Table 1: In Vivo Efficacy of **GLP-1(28-36)amide** in Mouse Models

Animal Model	Delivery Method	Dosage	Duration	Observed Effects	Reference
Diet-induced obese mice	Intraperitoneal injection	18.5 nmol/kg/day	6 weeks	Improved hepatic glucose disposal, increased cAMP levels and PKA target phosphorylation.	
Diet-induced obese mice	Continuous infusion	18.5 nmol/kg/day	9 weeks	Diminished development of hepatic steatosis, significant reduction in body weight gain.	
Streptozotocin-induced diabetic mice	Intraperitoneal injection	18 nmol/kg/day	9 weeks	Cytoprotective effect on pancreatic β -cells, increased β -cell mass and proliferation, significantly reduced fasting glucose.	

Table 2: Stability of **GLP-1(28-36)amide**

Form	Storage Temperature	Storage Duration	Reference
Lyophilized	0-5°C	Up to 6 months	
Reconstituted in solution	4°C	Up to 5 days	
Reconstituted in solution	-20°C	Up to 3 months	
Stock Solution	-20°C	Up to 1 month	
Stock Solution	-80°C	Up to 6 months	

Experimental Protocols

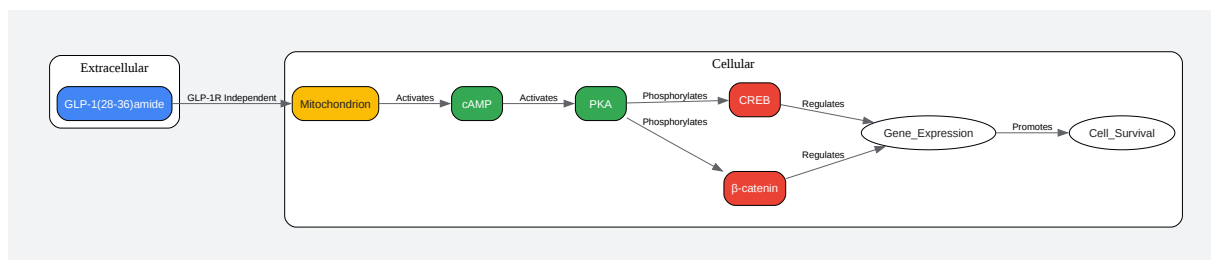
Protocol 1: Intraperitoneal Injection of **GLP-1(28-36)amide** in Mice

- Peptide Reconstitution:
 - Allow the lyophilized **GLP-1(28-36)amide** vial to equilibrate to room temperature.
 - Reconstitute the peptide in sterile PBS or the recommended vehicle (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) to a desired stock concentration. Ensure complete dissolution by gentle vortexing.
- Dose Calculation:
 - Weigh each mouse to determine the precise body weight.
 - Calculate the injection volume based on the desired dosage (e.g., 18.5 nmol/kg) and the stock solution concentration.
- Administration:
 - Administer the calculated volume via intraperitoneal injection.
 - For chronic studies, injections are typically performed once daily.

Protocol 2: Continuous Delivery of **GLP-1(28-36)amide** via Mini-Osmotic Pump

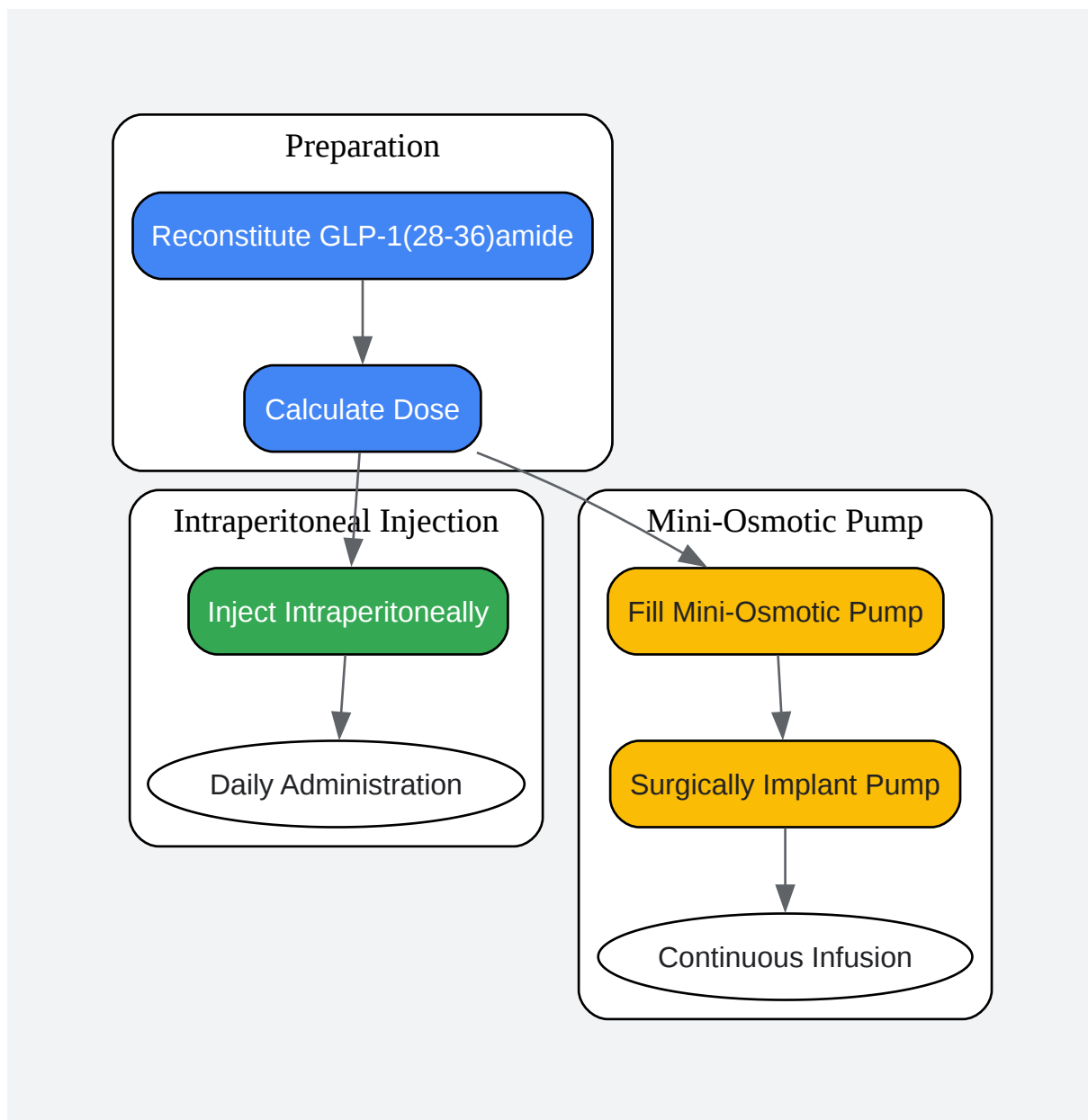
- Pump Preparation:
 - Under sterile conditions, fill the mini-osmotic pump with the **GLP-1(28-36)amide** solution, prepared as described above, according to the manufacturer's instructions.
- Surgical Implantation:
 - Anesthetize the mouse using an appropriate anesthetic agent.
 - Make a small subcutaneous incision on the back of the mouse.
 - Create a subcutaneous pocket and insert the filled mini-osmotic pump.
 - Close the incision with sutures or surgical staples.
- Post-Operative Care:
 - Monitor the animal for recovery from anesthesia and signs of infection at the incision site.
 - The pump will deliver the peptide at a constant rate for the specified duration of the pump.

Visualizations



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Caption: Signaling pathway of **GLP-1(28-36)amide**.



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Caption: Experimental workflow for **GLP-1(28-36)amide** delivery.

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